

Essential Guide to the Safe Disposal of 16:0-16:0 PC-d31

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Compound of Interest

Compound Name: 16:0-16:0 PC-d31

Cat. No.: B11938459

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of laboratory chemicals is paramount. This guide provides a comprehensive overview of the proper disposal procedures for **16:0-16:0 PC-d31** (1,2-dipalmitoyl-d62-sn-glycero-3-phosphocholine), a deuterated phospholipid. Adherence to these protocols is crucial for maintaining laboratory safety and environmental responsibility.

Chemical and Safety Data Overview

Based on available Safety Data Sheets (SDS) for deuterated phospholipids and their non-deuterated counterparts, **16:0-16:0 PC-d31** is classified as a non-hazardous substance. However, it is essential to handle all laboratory chemicals with care. The following table summarizes key data for **16:0-16:0 PC-d31**:

Property	Data
Chemical Name	1,2-dipalmitoyl-d62-sn-glycero-3-phosphocholine
Synonyms	16:0-16:0 PC-d31, DPPC-d62
Molecular Formula	C ₄₀ H ₁₈ D ₆₂ NO ₈ P
Appearance	White to off-white solid
Primary Hazard	Combustible solid (Storage Class 11)
GHS Classification	Not a hazardous substance or mixture
Disposal Consideration	Dispose of as non-hazardous chemical waste in accordance with local, state, and federal regulations.

Step-by-Step Disposal Protocol

The disposal of **16:0-16:0 PC-d31** should align with standard laboratory procedures for non-hazardous chemical waste. The overarching principle is to prevent environmental contamination and ensure the safety of all personnel.

1. Waste Identification and Segregation:

- Clearly label the waste container with the chemical name: "**16:0-16:0 PC-d31** waste".
- Do not mix with other waste streams, particularly hazardous materials such as solvents, heavy metals, or reactive chemicals.[\[1\]](#)

2. Containerization:

- Whenever possible, use the original container for disposal.[\[1\]](#)
- If the original container is not available, use a clean, dry, and compatible container with a secure lid.

- Ensure the container is appropriately labeled with the contents and any relevant safety information.

3. Institutional Procedure Verification:

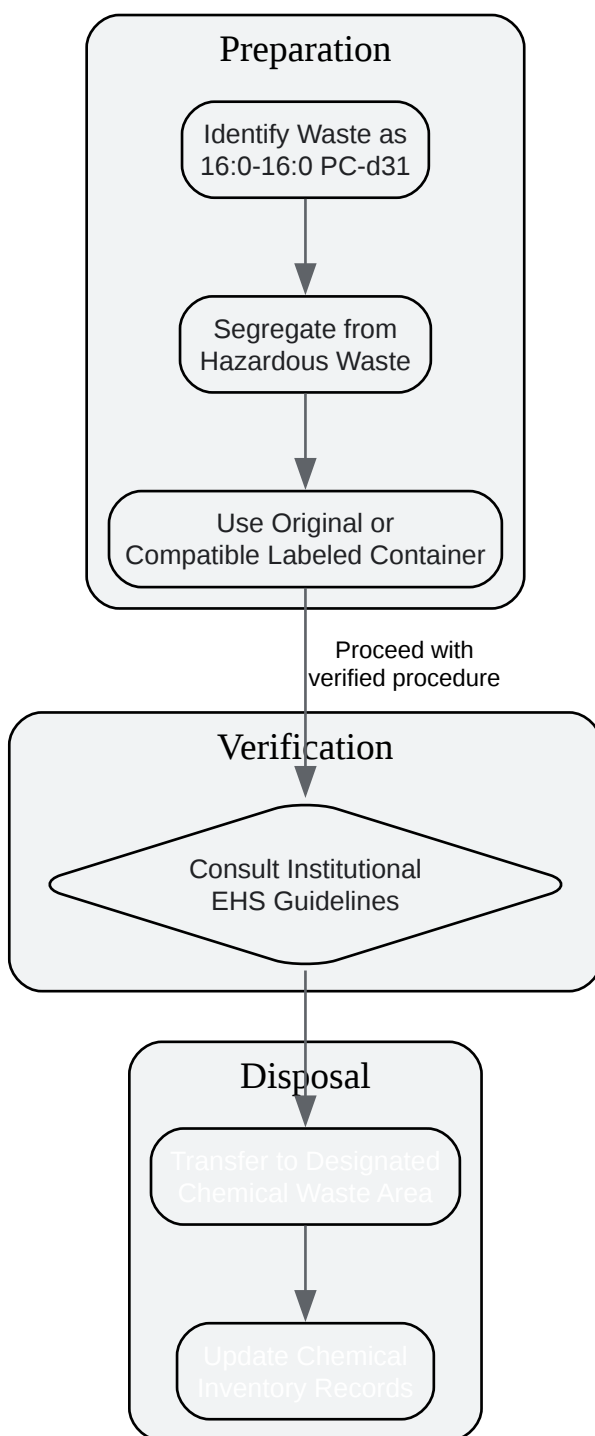
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.^[1] Institutional protocols may vary.
- Some institutions may permit the disposal of small quantities of non-hazardous, non-regulated chemicals in the regular solid waste stream, provided they are securely contained and clearly labeled. However, this must be confirmed with your EHS department.

4. Final Disposal:

- Once prepared and approved, transfer the contained waste to the designated chemical waste collection area as directed by your institution's EHS program.
- Maintain a record of the disposed chemical as part of your laboratory's chemical inventory management.

Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **16:0-16:0 PC-d31**.



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Disposal Workflow for **16:0-16:0 PC-d31**

Disclaimer: The information provided is based on generally accepted laboratory safety practices and available safety data. Always prioritize your institution's specific waste disposal

policies and consult with your EHS department for guidance.

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References

- 1. [avantiresearch.com](https://www.avantiresearch.com) [avantiresearch.com]
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